

Benzophenone Hydrazone: A Technical Guide to Safe Handling and Precautions

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Compound of Interest

Compound Name: *Benzophenone hydrazone*

Cat. No.: *B127882*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **benzophenone hydrazone**, a compound utilized in various chemical syntheses. The following sections detail its physical and chemical properties, associated hazards, recommended handling and storage procedures, and emergency protocols. This guide is intended to equip laboratory personnel with the knowledge necessary to work with this compound in a safe and responsible manner.

Section 1: Physical and Chemical Properties

A summary of the key physical and chemical properties of **benzophenone hydrazone** is presented in Table 1. This data is essential for understanding the compound's behavior and for making informed decisions regarding its handling and storage.

Property	Value	References
Chemical Formula	$C_{13}H_{12}N_2$	[1] [2] [3]
Molecular Weight	196.25 g/mol	[1] [2] [3]
Appearance	White to light yellow crystalline powder	[2] [3] [4] [5]
Melting Point	95 - 99 °C (203 - 210.2 °F)	[3] [6]
Boiling Point	225 - 230 °C (437 - 446 °F) at 55 mmHg	[6]
Solubility	Sparingly soluble in water. Soluble in organic solvents such as ether, benzene, chloroform, ethanol, and methanol.	[3] [5]
Flash Point	146 °C (294.8 °F)	[2]
Density	1.1 g/cm ³	[3]
pKa	1.4	[3]

Section 2: Hazard Identification and Classification

Benzophenone hydrazone is classified as a hazardous substance. A summary of its hazard classifications according to the Globally Harmonized System (GHS) is provided in Table 2.

Hazard Class	Category	Hazard Statement	References
Acute Toxicity, Oral	Category 3 or 4	H301/H302: Toxic or Harmful if swallowed	[6] [7] [8] [9]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction	[6] [7] [8] [9]
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H401: Toxic to aquatic life	[7]
Hazardous to the Aquatic Environment, Long-term Hazard	Category 1	H411: Toxic to aquatic life with long lasting effects	[6] [7] [8] [9]

Note: The toxicological properties of this material have not been fully investigated[\[2\]](#)[\[4\]](#).

Section 3: Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to minimize risk.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following are general recommendations:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles that meet OSHA's 29 CFR 1910.133 or European Standard EN166 specifications[\[1\]](#)[\[2\]](#)[\[4\]](#).
- Skin Protection: Wear appropriate protective gloves to prevent skin exposure. Nitrile rubber gloves with a minimum layer thickness of 0.11 mm are recommended[\[1\]](#)[\[4\]](#)[\[7\]](#). Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices[\[1\]](#)[\[7\]](#). Wear appropriate protective clothing to prevent skin exposure[\[2\]](#)[\[4\]](#).
- Respiratory Protection: If dust is generated, use a NIOSH-approved N95 or P1 dust mask[\[7\]](#). A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use[\[2\]](#).

Handling

- Use with adequate ventilation. A chemical fume hood is recommended[2][4][6][8].
- Minimize dust generation and accumulation[2][4].
- Avoid contact with eyes, skin, and clothing[2][3][4].
- Wash hands thoroughly after handling[4][6][8][10].
- Do not eat, drink, or smoke when using this product[6][8][10].
- Remove contaminated clothing and wash before reuse[2][4][6].

Storage

- Store in a cool, dry, and well-ventilated area away from incompatible substances[1][2][4][5].
- Keep container tightly closed when not in use[1][2][4][6][8].
- Recommended storage temperature is 2 - 8 °C[7]. Some sources suggest refrigeration at approximately 4°C[2].
- Store locked up[6][7][8][10].
- Keep away from strong oxidizing agents and strong bases[5][6].

Section 4: Emergency Procedures

In the event of an emergency, follow these first-aid measures and response protocols.

First-Aid Measures

Exposure Route	First-Aid Procedure	References
Ingestion	If swallowed, immediately call a POISON CENTER or doctor/physician. Rinse mouth. Do NOT induce vomiting.	[1][4][6][7][8]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.	[1][4][6][7][8]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. If skin irritation or rash occurs, get medical advice/attention.	[1][4][6][7][8]
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.	[1][3][4][6][8]

Spills and Leaks

- Use proper personal protective equipment as indicated in Section 3.1[4].
- Clean up spills immediately, observing precautions in the Protective Equipment section[4].
- Sweep up or absorb material, then place it into a suitable clean, dry, closed container for disposal[1][4][7].
- Avoid generating dusty conditions[2][4][6].
- Provide ventilation[4].

- Prevent product from entering drains[1][7][11].

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide[1][2][7].
- Fire-Fighting Instructions: As in any fire, wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear[1][2][4]. During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion[2].

Section 5: Experimental Protocols

Detailed experimental protocols for the toxicity of **benzophenone hydrazone** are not readily available in the provided search results. The Safety Data Sheets reviewed indicate that the toxicological properties of this compound have not been thoroughly investigated[2][4][7]. Researchers should handle this compound with caution and assume it is potentially toxic.

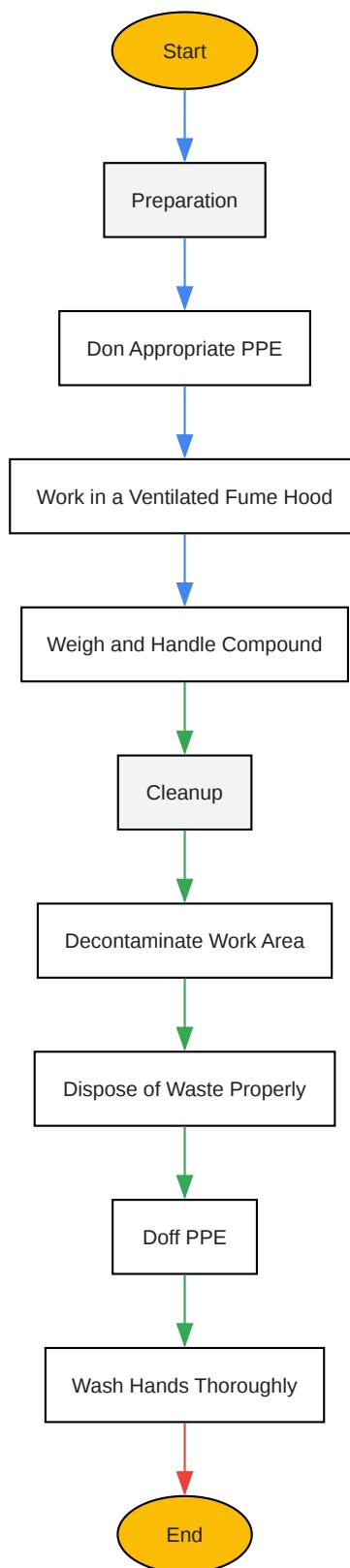
Section 6: Visualizations

The following diagrams illustrate key safety and handling concepts for **benzophenone hydrazone**.



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Caption: Hazard Management Workflow for **Benzophenone Hydrazone**.



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Caption: Safe Handling Workflow in a Laboratory Setting.

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